In-Depth Technical Guide: Bis(2-methoxyethyl) Carbonate Solubility & Application[1]

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*Bis(2-methoxyethyl) carbonate*
CAS No.:	*626-84-6*
Cat. No.:	*B1614612*

Get Quote

Executive Summary

Bis(2-methoxyethyl) carbonate (BMEC) (CAS: 626-84-6) is a high-boiling, polar aprotic solvent that occupies a unique chemical niche between organic carbonates (like dimethyl carbonate) and glymes (like diglyme).[1] Its structure—a central carbonate moiety flanked by two ethylene glycol ether chains—imparts dual functionality: the high dielectric constant typical of carbonates and the cation-chelating ability of ethers.

For researchers in drug development and electrochemical energy storage, BMEC offers a "green" high-boiling reaction medium and a stable electrolyte solvent. However, its use requires strict adherence to safety protocols due to reproductive toxicity risks (GHS H360).[2]

Part 1: Physicochemical Profile

BMEC is defined by its amphiphilic nature.[1] The ether linkages increase flexibility and polarity compared to simple alkyl carbonates, while the carbonate core maintains oxidative stability.[2]

Table 1: Core Physicochemical Properties

© 2026 BenchChem. All rights reserved.

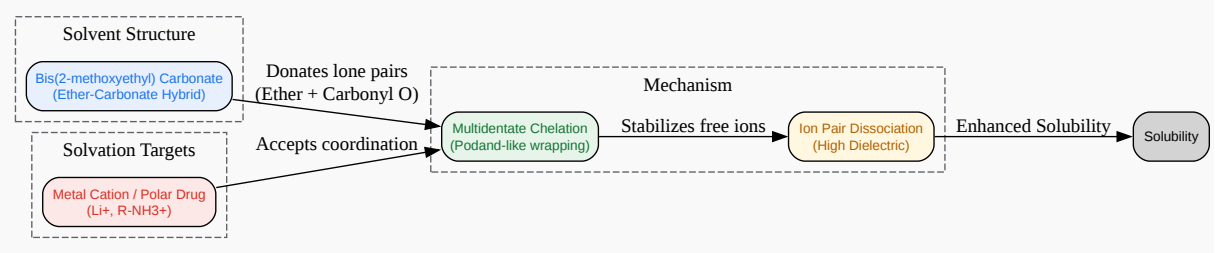
Property	Value	Context/Relevance
CAS Number	626-84-6	Crucial: Do not confuse with Bis(2-methoxyethyl) phthalate (CAS 117-82-8).[1]
Molecular Weight	178.18 g/mol	Moderate size prevents rapid evaporation.[1][3]
Appearance	Colorless liquid	Clear, mild ester-like odor.[1][3]
Boiling Point	231–232 °C	High boiling point allows for high-temperature synthesis without pressure vessels.[1][3]
Density	1.07 – 1.10 g/cm³	Slightly denser than water; facilitates phase separation from light hydrocarbons.[1][3]
Flash Point	~86 °C	Combustible; requires standard organic solvent safety measures.[1][3]
LogP (Octanol/Water)	~0.2	Amphiphilic. Low lipophilicity indicates significant water compatibility.[1][3]
Dielectric Constant	High (Est. >20)	Supports dissolution of ionic species (salts, polar drugs).[1][2][3]

Part 2: Solubility Dynamics & Solvation Mechanism

The Chelation Effect

BMEC acts as a multidentate ligand. Unlike simple esters, the ether oxygens in the side chains can cooperate with the carbonyl oxygen to solvate cations (e.g., Li^+, Na^+, or protonated amine drugs).[2] This "wrapping" effect significantly boosts the solubility of inorganic salts and polar organic intermediates.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Chelation mechanism where BMEC acts as a pseudo-crown ether (podand) to stabilize cations.[1][2]

Hansen Solubility Parameters (HSP)

While experimental HSP values for BMEC are rare in public literature, they can be estimated by interpolating between Propylene Carbonate (PC) and Diglyme.[1][2]

- (Dispersion): ~16.0 MPa

  (Similar to other oxygenated solvents).[1][2]

- (Polar): ~12–14 MPa

  (High polarity from carbonate/ether mix).[1][2]

- (Hydrogen Bonding): ~8–10 MPa

  (Moderate acceptor, no donor).[1][2]

Implication: BMEC is an excellent solvent for polar aprotic applications.[1] It will dissolve nitro-aromatics, sulfones, and many API (Active Pharmaceutical Ingredient) intermediates that are insoluble in non-polar alkanes.[2]

© 2026 BenchChem. All rights reserved.

Part 3: Applications in Drug Development & Synthesis[2]

"Green" Reaction Medium for Heterocycles

BMEC is increasingly used as a sustainable alternative to chlorinated solvents or toxic dipolar aprotic solvents (like NMP or DMF).[1] A prime example is the synthesis of Quinazolinones, a scaffold found in many bioactive drugs.[2]

Protocol: Synthesis of Quinazolinones in BMEC Context: BMEC serves as both solvent and promoter due to its high boiling point and ability to solubilize oxidative intermediates.[1]

- Reagents: 2-aminobenzamide derivative (1.0 eq), Aldehyde (1.1 eq).
- Solvent: **Bis(2-methoxyethyl) carbonate** (5–10 volumes).
- Catalyst: None required (or mild oxidative conditions if dehydrogenation is needed).
- Conditions: Heat to 100–120 °C. The high boiling point of BMEC allows this reaction to proceed at ambient pressure, avoiding autoclaves.[2]
- Work-up:
  - Cool reaction mixture to room temperature.
  - Add water (anti-solvent).[1] BMEC is partially miscible, but adding excess water often precipitates the hydrophobic organic product.[2]
  - Filter the precipitate.[1]

Electrolyte Solvent (Battery/Bio-electronics)

In bio-electronic medicine (e.g., implantable batteries), BMEC is valued for forming a stable Solid Electrolyte Interphase (SEI).[1][2]

- Advantage: It prevents the exfoliation of graphite anodes better than Propylene Carbonate.

© 2026 BenchChem. All rights reserved.

- Formulation: Typically mixed with Ethylene Carbonate (EC) to reduce viscosity while maintaining high voltage stability (up to 4.5V vs Li/Li^+).[1]

Part 4: Safety & Handling (Critical)

Warning: BMEC is structurally related to glycol ethers known for reproductive toxicity.[1]

- H360: May damage fertility or the unborn child.[1][4]
- H315/H319: Causes skin and serious eye irritation.[1][4]

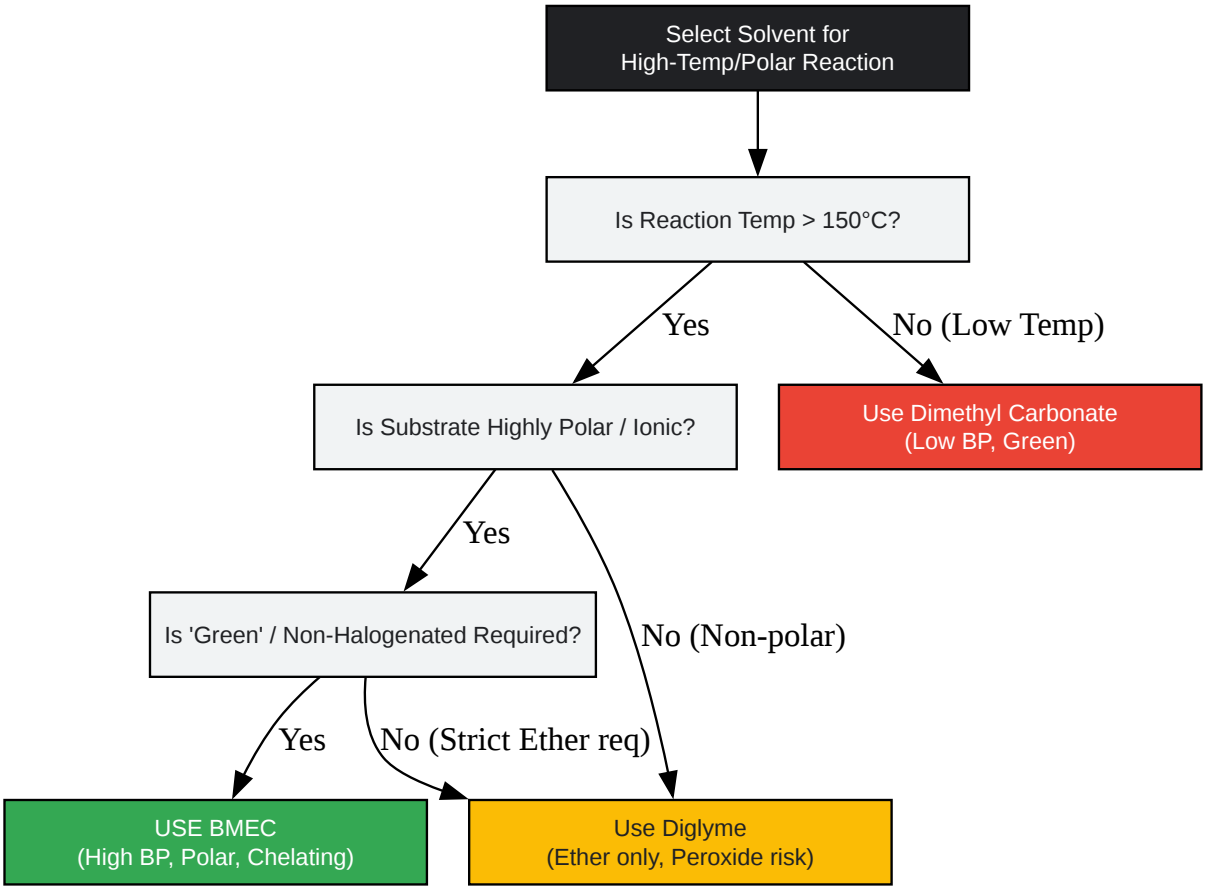
Handling Protocol:

- Engineering Controls: Always handle in a certified fume hood.
- PPE: Butyl rubber gloves are recommended over nitrile for extended contact with glycol ethers/carbonates.[1]
- Waste: Dispose of as hazardous organic waste (halogen-free). Do not pour down drains due to potential aquatic toxicity and water miscibility.[1]

Part 5: Solvent Selection Decision Tree

Use this logic flow to determine if BMEC is the right solvent for your formulation or synthesis.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Decision logic for selecting BMEC over common alternatives like DMC or Diglyme.

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 94900, **Bis(2-methoxyethyl) carbonate**.[1] Retrieved from [Link][1][2][4]
- Royal Society of Chemistry.Bis(2-methoxyethyl)ether promoted intramolecular acceptorless dehydrogenative coupling to construct structurally diverse quinazolinones.[1] Green Chemistry.[1] Retrieved from [Link]
- Australian Industrial Chemicals Introduction Scheme (AICIS).Phthalate and Carbonate Esters Toxicity Profile.[1] (Contextual reference for glycol ether toxicity). Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

[1][2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Bis(2-methoxyethyl) phthalate - Wikipedia [en.wikipedia.org]
- 2. Surface Energy | Hansen Solubility Parameters [hansen-solubility.com]
- 3. Hansen solubility parameters [stenutz.eu]
- 4. Bis(2-methoxyethyl) carbonate | C7H14O5 | CID 94900 - PubChem [pubchem.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [In-Depth Technical Guide: Bis(2-methoxyethyl) Carbonate Solubility & Application[1]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1614612/docs#in-depth-technical-guide-bis-2-methoxyethyl-carbonate-solubility-application-1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.